

validating ADC purity and homogeneity with analytical methods

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A Comparative Guide to Validating ADC Purity and Homogeneity

For researchers, scientists, and drug development professionals, ensuring the purity and homogeneity of Antibody-Drug Conjugates (ADCs) is a cornerstone of therapeutic safety and efficacy.[1] The complex nature of ADCs, which fuse a monoclonal antibody with a potent cytotoxic payload via a chemical linker, presents unique analytical challenges.[1][2][3] This guide offers an objective comparison of key analytical techniques, supported by experimental data and detailed protocols, to assist in creating robust validation strategies.

The development and manufacturing of ADCs require a comprehensive analytical framework to ensure product quality, safety, and efficacy.[4][5] Critical Quality Attributes (CQAs) such as drug-to-antibody ratio (DAR), drug load distribution, the level of unconjugated antibody, and aggregation must be closely monitored.[3][4][5] A variety of analytical methods are employed to characterize these attributes, each with its own strengths and limitations.

Key Analytical Techniques for ADC Characterization

The most prevalent methods for assessing ADC purity and homogeneity include chromatography-based techniques, mass spectrometry, and capillary electrophoresis.[1][6][7] These methods can be used orthogonally to provide a comprehensive understanding of the ADC product.[8]

- Hydrophobic Interaction Chromatography (HIC) is a standard method for DAR determination, separating ADC species based on the hydrophobicity imparted by the drug-linker.[9][10] It is performed under non-denaturing conditions, preserving the native structure of the ADC.[11][12][13]
- Reversed-Phase Liquid Chromatography (RP-LC) also separates based on hydrophobicity but under denaturing conditions.[9][14] It is often coupled with mass spectrometry for detailed characterization.[6][9]
- Size Exclusion Chromatography (SEC) is the primary method for quantifying aggregates and fragments.[9][15] It separates molecules based on their hydrodynamic radius.
- Mass Spectrometry (MS) provides detailed information on the molecular weight of the intact ADC and its subunits, allowing for precise DAR determination and identification of different drug-loaded species.[2][16][17] Native MS is particularly useful for analyzing non-covalently linked ADCs.[17][18]
- Capillary Electrophoresis (CE-SDS) is a high-resolution technique used to assess purity and heterogeneity under denaturing and reducing or non-reducing conditions.[19][20]

Comparison of Analytical Methods for DAR Determination

The drug-to-antibody ratio (DAR) is a critical parameter that directly impacts the efficacy and safety of an ADC.[14][21] Several analytical techniques can be used for DAR determination, and their results are often compared to ensure accuracy.

A study by Matsuda et al. compared six different analytical methods for determining the DAR of a site-specific ADC.[9] The results, summarized below, show a high degree of consistency across the different techniques for the purified ADC.

Analytical Method	Average DAR (Unpurified ADC)	Average DAR (Purified ADC)
HIC-HPLC	1.6	2.0
RP-HPLC	1.7	2.0
RPLC-Q-TOF-MS	1.6	2.0
Denaturing SEC-Q-TOF-MS	1.6	2.0
Native SEC-Q-TOF-MS	1.7	2.0
Ellman's Assay	1.9 (thiol-modified antibody)	N/A

Table adapted from Matsuda et al. (2019).[9]

Another study by Källsten et al. compared four techniques for the analysis of cysteine-linked ADCs with varying average DARs.[6][22] The results demonstrated that while the determined DAR values were comparable across the methods, there were differences in the accuracy of molecular weight determination for the light and heavy chains.[6]

Analytical Method	Average DAR (Batch 1)	Average DAR (Batch 2)	Average DAR (Batch 3)	Average DAR (Batch 4)
HIC-UV/Vis	2.1	4.3	6.2	7.8
RPLC-MS (QToF)	2.4	4.5	6.3	7.9
RPLC-MS (Orbitrap)	2.3	4.6	6.4	7.9
MALDI-TOF-MS	2.2	4.4	6.3	7.8

Table adapted from Källsten et al. (2018).[6]

Experimental Protocols

Detailed methodologies are crucial for reproducible and reliable ADC analysis. Below are representative protocols for key analytical techniques.

Hydrophobic Interaction Chromatography (HIC) for DAR Analysis

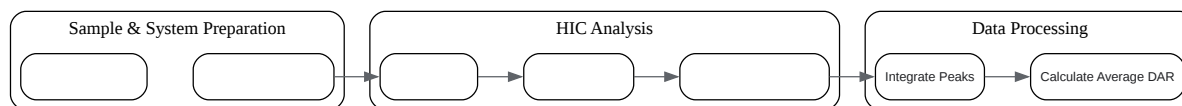
This protocol is a generic method for the analysis of ADCs using HIC.[\[11\]](#)[\[12\]](#)

Materials:

- Mobile Phase A: 25 mM Sodium Phosphate, 1.0 M Ammonium Sulfate, pH 7.0[\[23\]](#)
- Mobile Phase B: 25 mM Sodium Phosphate, pH 7.0[\[23\]](#)
- HIC Column: e.g., Tosoh Bio Butyl-NPR, 2.5 μ m, 4.6 $\times$ 35 mm[\[9\]](#)

Procedure:

- Equilibrate the HIC column with 33.3% Mobile Phase B.[\[23\]](#)
- Adjust the ADC sample to a final concentration of 0.5 M ammonium sulfate.[\[23\]](#)
- Inject the sample onto the column.
- Elute the bound ADC using a linear gradient from 33.3% to 100% Mobile Phase B over 30 column volumes.[\[23\]](#)
- Monitor the elution profile at 280 nm.
- Identify and integrate the peaks corresponding to different drug-loaded species (DAR0, DAR2, DAR4, etc.).[\[1\]](#)
- Calculate the average DAR based on the peak areas and the corresponding drug load of each species.



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Fig. 1: Experimental workflow for HIC analysis of ADCs.

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) of Reduced ADCs

This protocol is suitable for analyzing cysteine-conjugated ADCs.[9]

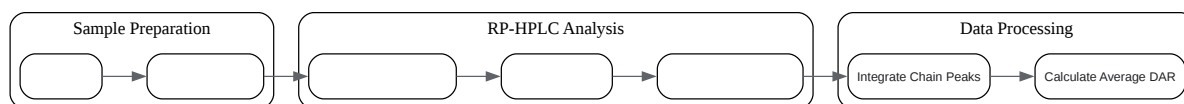
Materials:

- Reduction Buffer: 8 M Guanidine HCl
- Reducing Agent: 1 M dithiothreitol (DTT)
- RP-HPLC Column: e.g., AdvanceBio RP-mAb Diphenyl, 2.1 × 100 mm, 3.5 µm[9]
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water
- Mobile Phase B: 0.1% TFA in acetonitrile

Procedure:

- Dilute the ADC sample to 0.6 mg/mL in 8 M guanidine HCl.[9]
- Add 1 M DTT to the sample and incubate at 80°C for 5 minutes to reduce the disulfide bonds.[9]
- Inject the reduced sample onto the RP-HPLC column.
- Elute the light and heavy chains using a gradient of Mobile Phase B.

- Monitor the elution profile at 280 nm.
- Identify and integrate the peaks corresponding to unconjugated and conjugated light and heavy chains.
- Calculate the average DAR based on the weighted peak area percentages of the conjugated chains.[\[10\]](#)[\[24\]](#)



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Fig. 2: Workflow for RP-HPLC analysis of reduced ADCs.

Size Exclusion Chromatography (SEC) for Aggregate Analysis

This protocol outlines a general procedure for quantifying ADC aggregates.

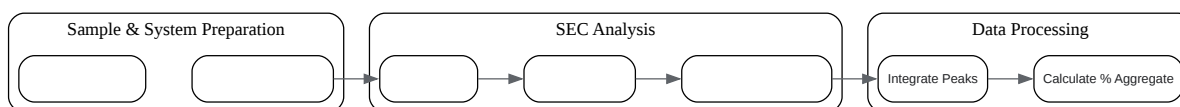
Materials:

- SEC Column: e.g., Agilent AdvanceBio SEC 300Å, 7.8 × 300 mm, 2.7 µm[\[15\]](#)
- Mobile Phase: Phosphate-buffered saline (PBS), pH 7.4[\[15\]](#)

Procedure:

- Equilibrate the SEC column with the mobile phase.
- Dilute the ADC sample to an appropriate concentration (e.g., 2 mg/mL) in the mobile phase.
[\[15\]](#)
- Inject the sample onto the column.

- Elute the sample isocratically.
- Monitor the elution profile at 280 nm.
- Identify and integrate the peaks corresponding to aggregates, monomer, and fragments.
- Calculate the percentage of each species.



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Fig. 3: General workflow for SEC analysis of ADC aggregation.

Conclusion

The analytical characterization of ADCs is a complex but critical aspect of their development. A combination of orthogonal analytical techniques is often necessary to fully understand the purity and homogeneity of these complex biotherapeutics.[6][8] HIC, RP-HPLC, SEC, MS, and CE-SDS are powerful tools that, when used in conjunction, can provide a comprehensive picture of an ADC's critical quality attributes. The choice of methods and their optimization will depend on the specific characteristics of the ADC, including the antibody, linker, and cytotoxic payload.[14] Robust and well-validated analytical methods are essential for ensuring the consistency, quality, and safety of ADC products.[4]

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